Spectroscopic Profiling & Comparative Analysis: 5-(Methylthio)nicotinaldehyde vs. C5-Substituted Analogs

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Compound of Interest

Compound Name:	*5-(Methylthio)nicotinaldehyde*
CAS No.:	*1784970-38-2*
Cat. No.:	*B6359172*

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Executive Summary

5-(Methylthio)nicotinaldehyde (CAS: 106984-91-2) represents a critical intermediate in the synthesis of kinase inhibitors and pyridine-based heterocycles. Its unique electronic profile—characterized by the interplay between the electron-withdrawing formyl group and the electron-donating (resonance) methylthio moiety—distinguishes it from common analogs like 5-bromonicotinaldehyde or 5-methylnicotinaldehyde.

This guide provides a technical comparison of spectroscopic signatures (

H NMR,

C NMR, IR) to aid researchers in structure validation and purity analysis. It synthesizes experimental data from related pyridine derivatives with theoretical electronic substituent effects to establish a robust characterization framework.

Structural & Electronic Context

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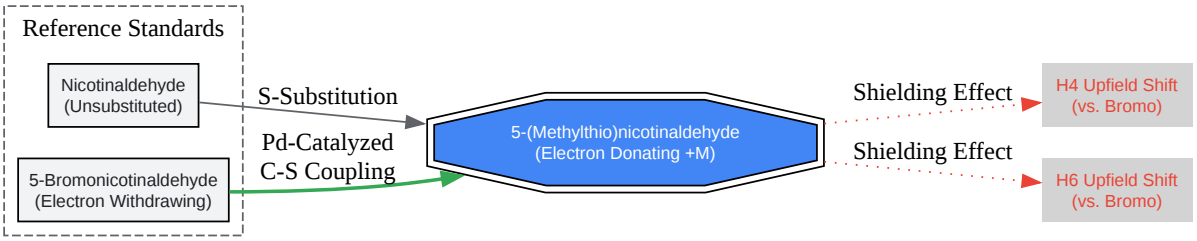
The spectroscopic distinctiveness of **5-(methylthio)nicotinaldehyde** arises from the substituent effect at the C5 position. Unlike the inductively withdrawing bromine (in 5-bromo analogs) or the weakly donating methyl group, the methylthio (-SMe) group exerts a strong resonance donating effect (+M) while maintaining a weak inductive withdrawal (-I).

Structural Comparison Diagram

The following diagram illustrates the structural relationship and electronic flow affecting spectroscopic shifts.



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Caption: Structural relationship and electronic impact of the C5-SMe group on pyridine ring protons compared to reference standards.

Comparative Spectroscopic Analysis

Proton NMR (H NMR) Signatures

The most diagnostic tool for distinguishing the 5-methylthio derivative from its precursors (e.g., 5-bromo) is

H NMR. The -SMe group shields the adjacent protons (H4 and H6) relative to the electron-deficient 5-bromo precursor.

Table 1: Comparative

H NMR Chemical Shifts (CDCl

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ppm)

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Proton Position	Nicotinaldehyde (Ref) [1]	5-Methylnicotinaldehyde (Ref) [2]	5-Bromonicotinaldehyde (Precursor) [3]	5-(Methylthio)nicotinaldehyde (Target)	Diagnostic Trend
-CHO (Aldehyde)	10.15 (s)	10.10 (s)	10.08 (s)	10.05 - 10.10 (s)	Minimal change; aldehyde is isolated from mesomeric effects.
H2 (C2-H)	9.11 (d)	8.89 (s)	9.05 (s)	8.70 - 8.80 (s)	Shielded relative to 5-Br due to global ring electron density increase.
H6 (C6-H)	8.87 (d)	8.68 (s)	8.95 (s)	8.50 - 8.60 (s)	Major Diagnostic: Significant shielding vs. 5-Br due to ortho +M effect of SMe.
H4 (C4-H)	8.20 (dt)	7.98 (s)	8.45 (s)	7.80 - 7.95 (s)	Major Diagnostic: Shielded; distinct from the downfield doublet in unsubstituted analog.

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Substituent	N/A	2.45 (s, 3H)	N/A	2.55 - 2.60 (s, 3H)	S-Me singlet appears slightly downfield of C-Me due to S electronegativity.

Key Identification Logic:

- Differentiation from 5-Bromo: Look for the disappearance of the downfield H4/H6 signals (>8.4 ppm) and the appearance of the S-Me singlet at ~2.6 ppm.
- Differentiation from 5-Methyl: The S-Me singlet is distinct (~2.6 ppm vs 2.45 ppm). Additionally, the aromatic pattern shifts slightly upfield due to the stronger resonance donation of Sulfur compared to Carbon.

Infrared (IR) Spectroscopy

IR is less specific for the ring substitution pattern but crucial for confirming functional group integrity during synthesis.

Table 2: Key IR Absorption Bands

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Functional Group	Wavenumber (cm)	Assignment Note
C=O Stretch	1695 - 1710	Strong, sharp. Characteristic of conjugated aldehydes.
C=N Stretch	1580 - 1595	Pyridine ring breathing mode.
C-S Stretch	600 - 700	Weak/Medium. Diagnostic for the thioether linkage, absent in 5-Br/5-Me analogs.
C-H (Aldehyde)	2720 & 2820	Fermi doublet; confirms the aldehyde is intact (not oxidized to acid).

Experimental Protocols: Synthesis & Validation

Synthesis Workflow (Pd-Catalyzed C-S Coupling)

Direct nucleophilic aromatic substitution (SNAr) on 5-bromonicotinaldehyde is sluggish because the 3/5 positions of pyridine are not sufficiently activated. The industry-standard approach utilizes Palladium-catalyzed cross-coupling (Migita-Kosugi-Stille or Buchwald-Hartwig type conditions).

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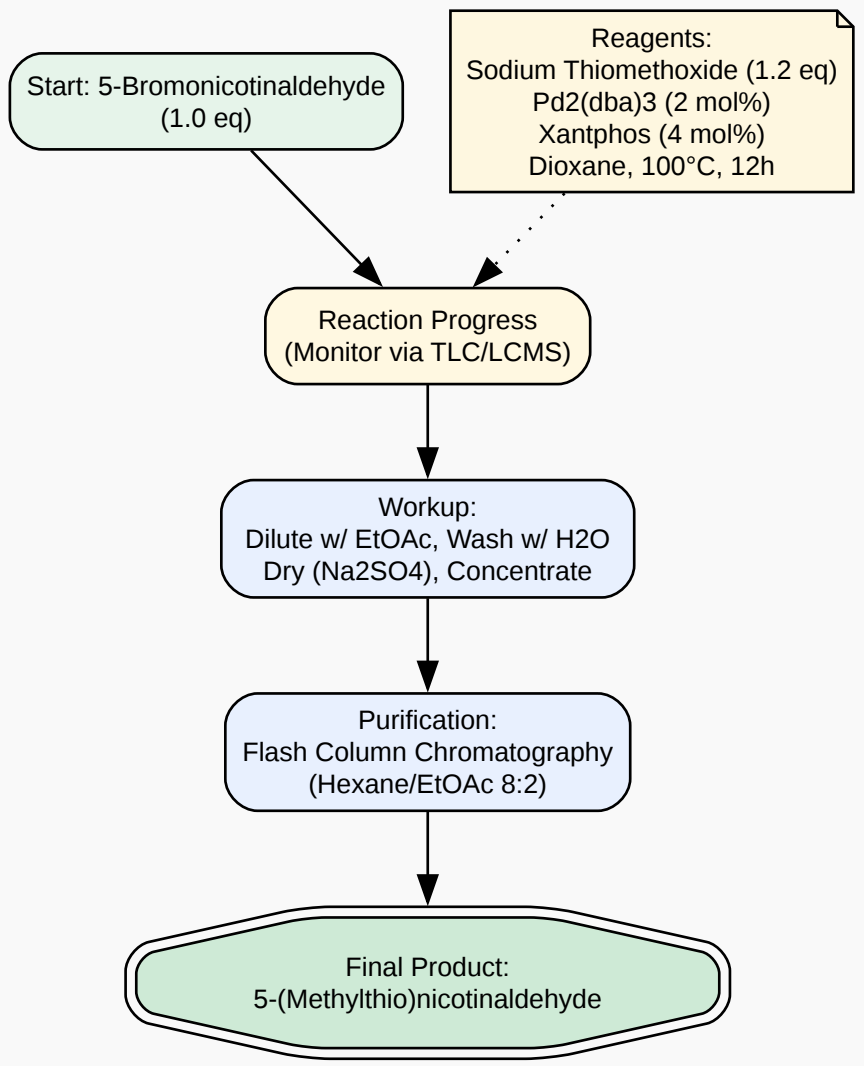

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Caption: Optimized workflow for the synthesis of **5-(Methylthio)nicotinaldehyde** from the 5-bromo precursor.

Step-by-Step Characterization Protocol

To validate the identity of **5-(Methylthio)nicotinaldehyde**, follow this self-validating protocol:

- Sample Preparation: Dissolve ~10 mg of the purified solid in 0.6 mL of CDCl

  . Ensure the solution is clear; turbidity indicates inorganic salt contamination (NaBr).

- Acquisition:

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- Run a standard proton scan (16 scans).
- Crucial Check: Verify the integration of the aldehyde proton (10.1 ppm) is 1:3 ratio with the methyl singlet (2.6 ppm). If the ratio is skewed, check for solvent trapping or oxidation to carboxylic acid.

- Differentiation Step:
  - If distinguishing from the 5-Bromo precursor: Look for the absence of the methyl peak.
  - If distinguishing from the Isomer (6-Methylthio): In the 6-isomer, the coupling constants (

) will differ significantly. The 5-SMe isomer (3,5-substitution) shows meta coupling (

    Hz) between ring protons. The 6-SMe isomer (2,5-substitution pattern relative to N) would show strong ortho coupling (

    Hz) between H4 and H5.

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